

Technical Guide: Properties of Fmoc-Val-OH-1-¹³C

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Compound of Interest

Compound Name: Fmoc-Val-OH-1-¹³C

Cat. No.: B1611944

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This document provides a detailed overview of the molecular formula and weight of the isotopically labeled amino acid derivative, **Fmoc-Val-OH-1-¹³C**. This compound is a variant of Fmoc-L-valine, where the carboxylic acid carbon is replaced with a Carbon-13 (¹³C) isotope. Such labeled compounds are invaluable in various research applications, including metabolic studies, protein structure analysis using NMR spectroscopy, and as internal standards in mass spectrometry-based quantification.

Molecular Identity

Fmoc-Val-OH, or N-(9-Fluorenylmethoxycarbonyl)-L-valine, is a standard reagent used in solid-phase peptide synthesis.^[1] The "-1-¹³C" designation specifies that the carbon atom at the C1 position (the carboxyl carbon) of the valine residue is a ¹³C isotope.

- Standard Compound: Fmoc-Val-OH^{[2][3]}
- Isotopically Labeled Compound: Fmoc-Val-OH-1-¹³C
- CAS Number (Unlabeled): 68858-20-8^{[1][2]}

Data Presentation: Molecular Formula and Weight

The incorporation of a ¹³C isotope alters the molecular weight of the compound without changing its chemical formula. The table below summarizes these key quantitative data. The

molecular weight of the labeled compound is calculated by taking the standard molecular weight of Fmoc-Val-OH, subtracting the standard atomic weight of carbon, and adding the atomic mass of the ^{13}C isotope.

Property	Fmoc-Val-OH (Unlabeled)	Fmoc-Val-OH-1- ^{13}C (Labeled)
Molecular Formula	$\text{C}_{20}\text{H}_{21}\text{NO}_4$ [1] [2] [3]	$\text{C}_{20}\text{H}_{21}\text{NO}_4$
Isotopic Formula	Not Applicable	$[^{13}\text{C}]\text{C}_{19}\text{H}_{21}\text{NO}_4$
Average Molecular Weight (g/mol)	339.39 [1] [2] [3] [4] [5]	340.38
Monoisotopic Mass (Da)	339.1471	340.1504

Methodology for Molecular Weight Calculation

1. Average Molecular Weight Calculation:

The average molecular weight of Fmoc-Val-OH-1- ^{13}C is determined based on the weighted average of the atomic masses of its constituent elements, accounting for natural isotopic abundance for all atoms except for the specified ^{13}C -labeled position.

- Standard Atomic Weights Used:
 - Carbon (C): ~ 12.011 u[\[6\]](#)[\[7\]](#)
 - Hydrogen (H): ~ 1.008 u[\[8\]](#)[\[9\]](#)
 - Nitrogen (N): ~ 14.007 u[\[10\]](#)[\[11\]](#)
 - Oxygen (O): ~ 15.999 u[\[12\]](#)[\[13\]](#)
 - Carbon-13 (^{13}C): 13.00335 u[\[14\]](#)[\[15\]](#)
- Calculation:

- $\text{MW (Fmoc-Val-OH)} = (20 \times 12.011) + (21 \times 1.008) + (1 \times 14.007) + (4 \times 15.999) = 339.39 \text{ g/mol}$
- $\text{MW (Fmoc-Val-OH-1-}^{13}\text{C)} = \text{MW (Fmoc-Val-OH)} - \text{AW (C)} + \text{AW (}^{13}\text{C)}$
- $\text{MW (Fmoc-Val-OH-1-}^{13}\text{C)} = 339.39 - 12.011 + 13.00335 \approx 340.38 \text{ g/mol}$

2. Monoisotopic Mass Calculation:

The monoisotopic mass is calculated using the mass of the most abundant isotope for each element, with the exception of the labeled position.

- Isotopic Masses Used:

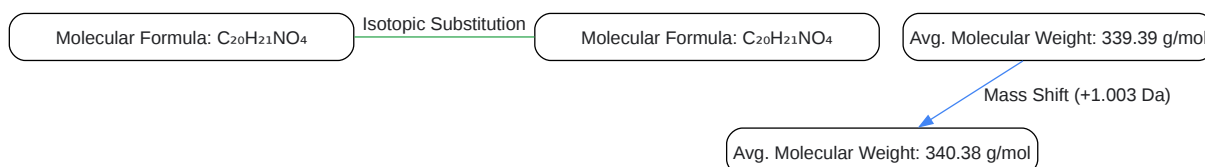
- ^{12}C : 12.00000 u[16]
- ^1H : 1.00783 u[17][18]
- ^{14}N : 14.00307 u[19][20]
- ^{16}O : 15.99491 u[21][22]
- ^{13}C : 13.00335 u[14][23]

- Calculation:

- $\text{MM (Fmoc-Val-OH)} = (20 \times 12.00000) + (21 \times 1.00783) + (1 \times 14.00307) + (4 \times 15.99491) \approx 339.1471 \text{ Da}$
- $\text{MM (Fmoc-Val-OH-1-}^{13}\text{C)} = (19 \times 12.00000) + (1 \times 13.00335) + (21 \times 1.00783) + (1 \times 14.00307) + (4 \times 15.99491) \approx 340.1504 \text{ Da}$

Visualization of Isotopic Labeling

The following diagram illustrates the relationship between the standard Fmoc-Val-OH and its ^{13}C -labeled derivative, highlighting the specific isotopic substitution.



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Isotopic relationship between Fmoc-Val-OH and its ¹³C labeled form.

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